

Unveiling the Biological Activity of AKT-IN-1: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the biological activity of **AKT-IN-1**, an allosteric inhibitor of the AKT serine/threonine kinase. This document details its mechanism of action, summarizes key quantitative data, and outlines the experimental methodologies used to characterize this compound.

Core Mechanism of Action

AKT-IN-1 is an allosteric inhibitor that targets the AKT kinase, a central node in the PI3K/AKT/mTOR signaling pathway, which is crucial for regulating cell growth, proliferation, survival, and metabolism.[1][2] Unlike ATP-competitive inhibitors that bind to the kinase's active site, allosteric inhibitors like AKT-IN-1 bind to a distinct site at the interface of the pleckstrin homology (PH) and kinase domains.[1][3] This binding event locks the kinase in an inactive conformation, preventing its activation and subsequent phosphorylation of downstream targets. [1]

Quantitative Biological Data

The biological activity of **AKT-IN-1** has been quantified through various in vitro and cellular assays. The following tables summarize the key inhibitory concentrations.



Parameter	Value (μM)	Assay Type
IC50 (AKT)	1.042	Biochemical Kinase Assay
IC50 (pAKT Thr308)	0.422	Cellular Phosphorylation Assay
IC50 (pAKT Ser473)	0.322	Cellular Phosphorylation Assay
Table 1: In Vitro and Cellular		

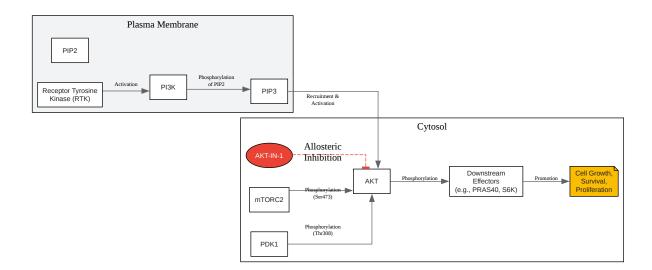
Inhibitory Activity of AKT-IN-1.

[4]

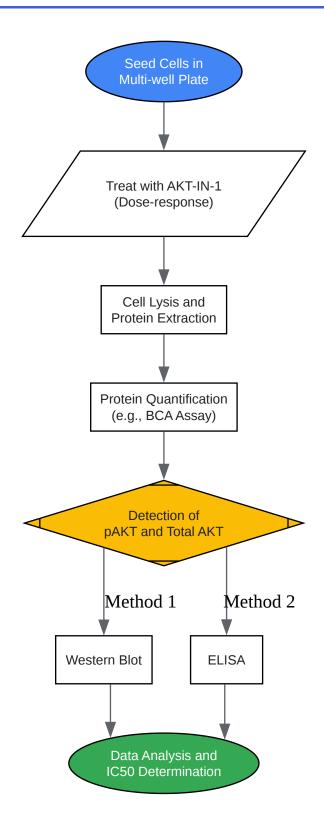
Signaling Pathway and Mechanism of Inhibition

AKT-IN-1 exerts its effect by intercepting the AKT signaling cascade. The following diagram illustrates the canonical PI3K/AKT pathway and the specific point of inhibition by AKT-IN-1.









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